

Safe Disposal of (R)-10,14-Dimethylpentadecyl Isobutyrate: A Procedural Guide

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Compound of Interest

Compound Name: (R)-10,14-Dimethylpentadecyl
isobutyrate

Cat. No.: B013451

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **(R)-10,14-Dimethylpentadecyl isobutyrate** (CAS No. 164260-03-1). Adherence to these procedures is critical for ensuring laboratory safety and environmental protection. This substance is identified as a female sex pheromone of the tea tussock moth and should be handled as a chemical waste product with care.^{[1][2]}

Chemical and Physical Properties Summary

A clear understanding of the chemical's properties is fundamental to its safe handling and disposal. The following table summarizes key data for **(R)-10,14-Dimethylpentadecyl isobutyrate**.

Property	Value
CAS Number	164260-03-1[2][3][4]
Molecular Formula	C21H42O2[1][2][4][5]
Molecular Weight	326.56 g/mol [1][2][4]
Appearance	Liquid[3]
Predicted Boiling Point	353.4 ± 10.0 °C[2]
Predicted Density	0.859 ± 0.06 g/cm3 [2]
Storage	Recommended at 2-8°C[3]

Step-by-Step Disposal Protocol

The disposal of **(R)-10,14-Dimethylpentadecyl isobutyrate** must comply with local, state, and federal regulations for hazardous waste.[6] Never dispose of this chemical down the drain or in regular trash.[6][7]

1. Personal Protective Equipment (PPE):

- Always wear appropriate PPE, including safety goggles, chemical-resistant gloves, and a lab coat, when handling this chemical.

2. Waste Collection:

- Collect waste **(R)-10,14-Dimethylpentadecyl isobutyrate** in a designated, compatible, and leak-proof container.[7][8]
- The container must be clearly labeled as "Hazardous Waste" and include the full chemical name: "**(R)-10,14-Dimethylpentadecyl isobutyrate**" and its CAS number (164260-03-1).[7]
- Do not mix with incompatible waste streams. Given its nature as a long-chain alkyl ester, it should be segregated with non-halogenated organic solvents or as directed by your institution's Environmental Health & Safety (EHS) office.

3. Container Management:

- Keep the waste container securely sealed when not in use.^[7]
- Store the container in a well-ventilated, designated hazardous waste accumulation area, away from heat sources and direct sunlight.

4. Disposal of Empty Containers:

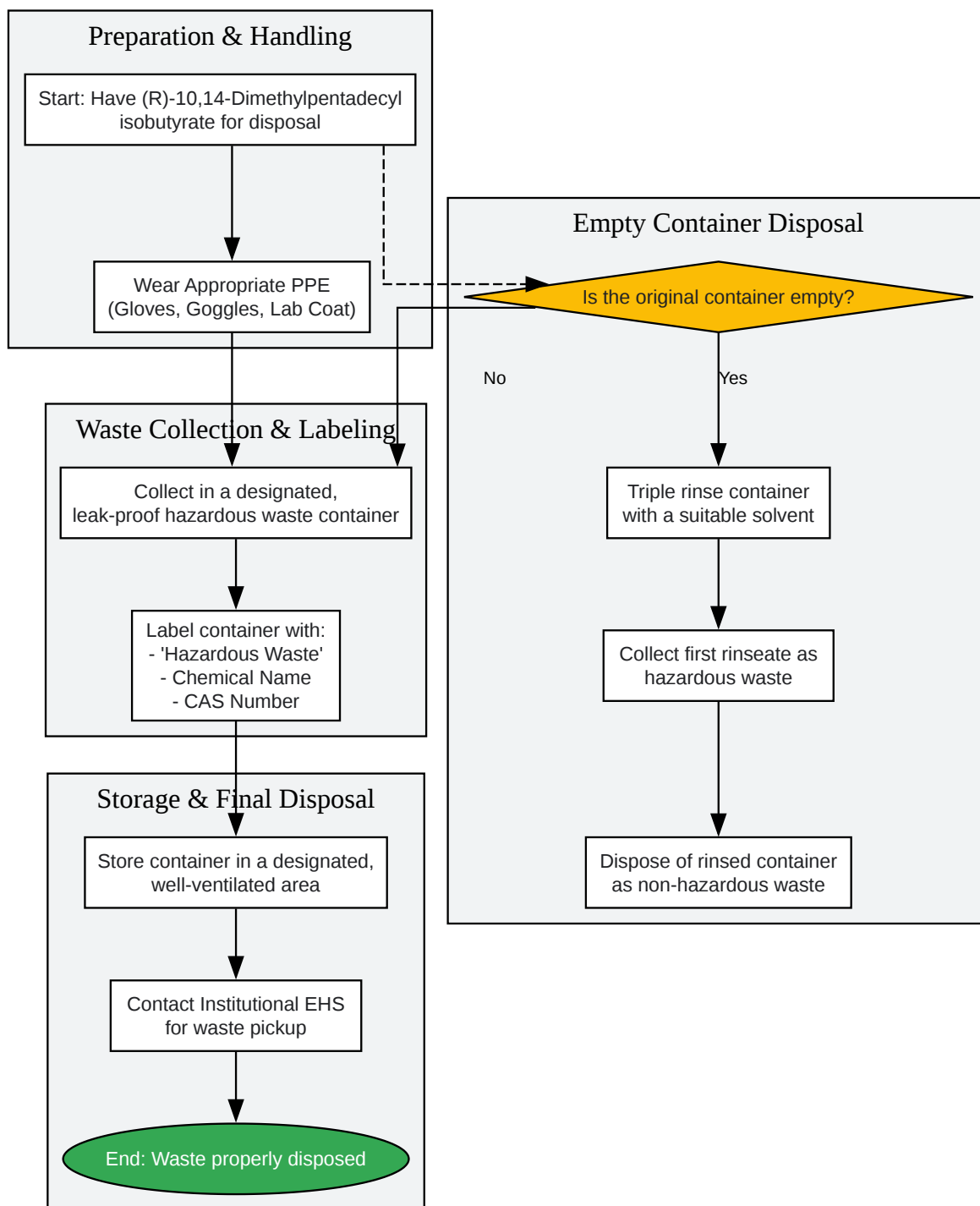
- Empty containers that held **(R)-10,14-Dimethylpentadecyl isobutyrate** must be triple-rinsed with a suitable solvent (e.g., ethanol or acetone).^[9]
- The first rinseate must be collected and disposed of as hazardous waste along with the chemical.^[7] Subsequent rinseates may also need to be collected depending on local regulations.
- After thorough rinsing and drying, deface the label and dispose of the container as non-hazardous waste, or as directed by your institution's EHS guidelines.

5. Scheduling Waste Pickup:

- Contact your institution's Environmental Health & Safety (EHS) office to schedule a pickup for the hazardous waste container.^[7]
- Provide them with all necessary information regarding the waste, as detailed on the hazardous waste label.

Disposal Decision Workflow

The following diagram outlines the decision-making process for the proper disposal of **(R)-10,14-Dimethylpentadecyl isobutyrate**.



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Caption: Disposal workflow for **(R)-10,14-Dimethylpentadecyl isobutyrate**.

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